

"Morpholine-4-sulfonyl chloride" CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Morpholine-4-sulfonyl chloride**

Cat. No.: **B158431**

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Morpholine-4-sulfonyl Chloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Morpholine-4-sulfonyl chloride**, a key reagent in organic synthesis. This document details its chemical and physical properties, safety and handling protocols, and provides an example of its synthesis.

Core Properties and Specifications

Morpholine-4-sulfonyl chloride, identified by the CAS number 1828-66-6, is a versatile chemical intermediate.^{[1][2]} Its primary application lies in the introduction of the morpholinosulfonyl group into organic molecules, a common moiety in medicinal chemistry.

Physicochemical Data

The fundamental physicochemical properties of **Morpholine-4-sulfonyl chloride** are summarized in the table below for easy reference.

Property	Value
CAS Number	1828-66-6 [1] [2]
Molecular Formula	C4H8CINO3S [1]
Molecular Weight	185.63 g/mol [1]
Appearance	Colorless or White to Yellow Solid or Liquid
Purity	Typically ≥95%
Boiling Point	299.7 ± 29.0 °C at 760 mmHg
Density	1.53 g/cm ³
Flash Point	135.1 ± 24.3 °C
Storage Temperature	2-8 °C under an inert atmosphere

Safety and Handling

Morpholine-4-sulfonyl chloride is classified as a corrosive substance and requires careful handling in a well-ventilated area.[\[3\]](#)

GHS Hazard Classification:

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger
- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.
 - H315: Causes skin irritation.[\[2\]](#)
 - H319: Causes serious eye irritation.[\[2\]](#)
 - H335: May cause respiratory irritation.[\[2\]](#)

Precautionary Measures:

A comprehensive set of precautionary statements, including P260, P280, and P301+P330+P331, are associated with this compound. Users should consult the safety data sheet (SDS) for complete handling and emergency procedures.^{[3][4][5]} Personal protective equipment, including chemical-resistant gloves, safety goggles, and appropriate respiratory protection, is mandatory when working with this reagent.^{[3][4]}

Experimental Protocol: Synthesis of Morpholine-4-sulfonyl Chloride

The following protocol describes a common laboratory-scale synthesis of **Morpholine-4-sulfonyl chloride**.^{[6][7]}

Materials:

- Dichloromethane (CH₂Cl₂)
- Sulfuryl chloride (SO₂Cl₂)
- Morpholine
- Triethylamine
- Chloroform
- Ice water
- Magnesium sulfate (MgSO₄)

Procedure:

- Add 10.0 mL of dichloromethane to a 50 mL round-bottom flask and cool the flask in an ice bath.
- Slowly add 0.300 mL of sulfuryl chloride to the cooled dichloromethane.
- In a separate container, dissolve 213 mg of morpholine in 3.0 mL of dichloromethane.
- Slowly add the morpholine solution to the reaction mixture, maintaining the ice bath.

- Add 520 mg of triethylamine to the reaction mixture.
- Stir the reaction mixture at room temperature for approximately 2 hours.
- Upon completion, dilute the product with 20.0 mL of chloroform.
- Wash the chloroform solution with 20.0 mL of ice water.
- Separate the chloroform phase and dry it over magnesium sulfate.
- Filter the solution to remove the drying agent.
- Distill the filtrate under reduced pressure to yield **Morpholine-4-sulfonyl chloride**.

This procedure is expected to yield approximately 160 mg of the product (a 23.3% yield).[\[6\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Morpholine-4-sulfonyl chloride**.



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Caption: Synthesis workflow for **Morpholine-4-sulfonyl chloride**.

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- To cite this document: BenchChem. ["Morpholine-4-sulfonyl chloride" CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b158431#morpholine-4-sulfonyl-chloride-cas-number-and-properties>

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